

# Bromperidol decanoate depot injection pharmacokinetics

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bromperidol

CAS No.: 10457-90-6

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## Pharmacokinetic Profile & Formulation Data

The following tables consolidate key physicochemical, formulation, and pharmacokinetic parameters for **Bromperidol** Decanoate.

Table 1: Physicochemical & Formulation Profile

Parameter	Specification
Class	First-Generation (Typical) Antipsychotic [1]
Brand Name(s)	Impromen Decanoas [2]
Vehicle	Sesame oil [2]
logP (Predicted)	7.9 [2]
Ester Group	Decanoate (Long-chain fatty acid) [3]

Table 2: Key Pharmacokinetic Parameters

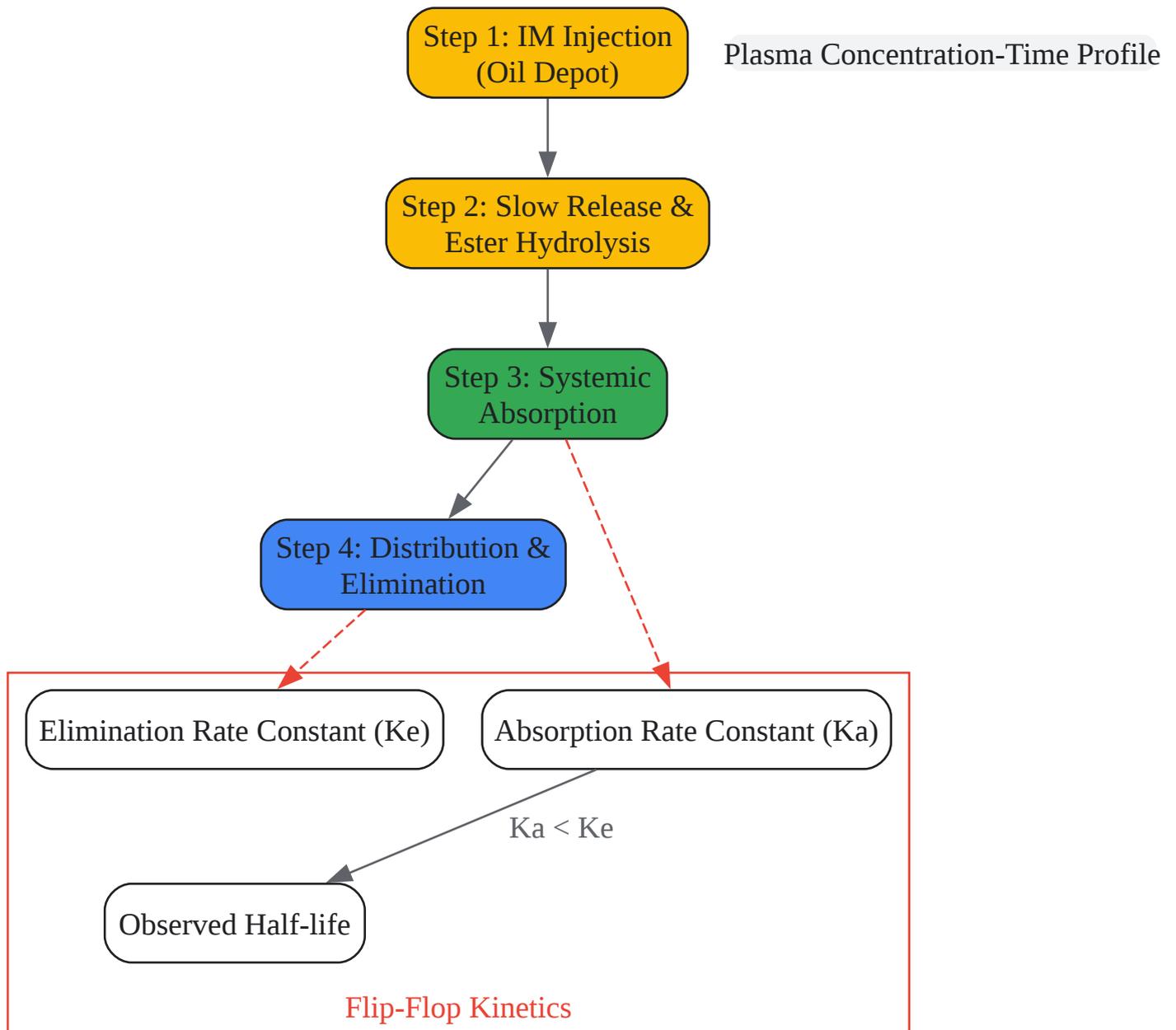
Parameter	Value / Characteristics	Notes / Context
Dosage Interval	4 weeks [2]	Typical maintenance dosing.
T <sub>max</sub>	3–9 days [2]	Time to reach maximum plasma concentration.
t <sub>1/2</sub> (Multiple)	21–25 days [2]	Half-life at steady-state conditions.
t <sub>1/2</sub> (Single)	Not clearly defined in results	-
Kinetic Model	Flip-flop kinetics [3] [4]	Absorption rate is slower than elimination rate.
Time to Steady-State	Governed by absorption rate [3]	A function of the slow absorption rate constant.

## Core Pharmacokinetic Concepts & Experimental Insights

- **Flip-Flop Kinetics:** Like other long-acting injectable (LAI) antipsychotics in oil vehicles, **Bromperidol** Decanoate exhibits "flip-flop" kinetics [3] [4]. For these formulations, the rate of absorption from the intramuscular injection site is much slower than the rate of elimination from the body. Consequently, the observed half-life primarily reflects the absorption process, not the true elimination half-life. This is why the time to reach steady-state concentrations is a function of the absorption rate [3].
- **Formulation and Release:** **Bromperidol** Decanoate is synthesized by esterifying the active drug, **bromperidol**, to a long-chain fatty acid (decanoic acid) to form a prodrug [3]. This prodrug is then dissolved in a sesame oil vehicle [2]. Upon intramuscular injection, the drug release is controlled by its very low solubility in the tissue fluids at the injection site. The active drug must first be released from the oil depot and then hydrolyzed back to its parent form before entering the systemic circulation. This slow diffusion and hydrolysis process is responsible for the sustained-release profile.
- **Analytical and Experimental Considerations:**

- **Analytical Challenges:** As noted in one review, the proper pharmacokinetic study of depot antipsychotics like **Bromperidol** Decanoate has been historically hampered by the necessity to accurately measure very low (subnanomolar) concentrations in plasma [3]. This requires highly sensitive analytical methods, such as LC-MS/MS.
- **In Vitro Dissolution Testing:** A key challenge in developing and qualifying LAIs is establishing a predictive *in vitro* dissolution test. There is no single officially approved procedure for these complex depot formulations [1]. Manufacturers develop specific methods, often using apparatus like dialysis bags or flow-through cells, to simulate the release from the oil depot. Establishing a strong *in vitro-in vivo correlation* (IVIVC) is critical but difficult, as the *in vivo* release is influenced by factors like the viscosity of the oil, the vascularity of the injection site, and body mass [1] [4].

The diagram below illustrates the sequential journey and the "flip-flop" kinetic profile of **Bromperidol** Decanoate from injection to elimination.



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## Clinical and Regulatory Context

- **Clinical Efficacy and Comparative Data:** A Cochrane systematic review concluded that the available trial data for **Bromperidol** Decanoate is minimal and poorly reported [5] [6]. The evidence suggests it may be more effective than a placebo but appears less effective in preventing relapse compared to other depot typical antipsychotics like Fluphenazine Decanoate and Haloperidol Decanoate [5] [6]. It

is noted as being a viable option in regions where it is available, particularly if there are reasons to avoid other depot medications [5].

- **Regulatory and Geographic Status: Bromperidol** Decanoate is not approved in the United States. Its use is noted in several European countries, including Belgium, Germany, Italy, and the Netherlands [5] [7].

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To cite this document: Smolecule. [Bromperidol decanoate depot injection pharmacokinetics].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522148#bromperidol-decanoate-depot-injection-pharmacokinetics>]

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